

The Biological Activity of Dilan (Spirodiclofen): An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dilan*

Cat. No.: *B1604555*

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Abstract

This technical guide provides a comprehensive overview of the biological activity of the acaricide **Dilan**, with the active ingredient Spirodiclofen. It is intended for an audience of researchers, scientists, and professionals involved in drug development and pest management. This document details the mechanism of action, summarizes key quantitative toxicological data, outlines experimental protocols for pivotal studies, and provides visual representations of its biochemical pathway and experimental workflows. Spirodiclofen is a non-systemic foliar insecticide and acaricide belonging to the chemical class of tetronic acids. Its primary mode of action is the inhibition of lipid biosynthesis, a mechanism that sets it apart from many neurotoxic pesticides.

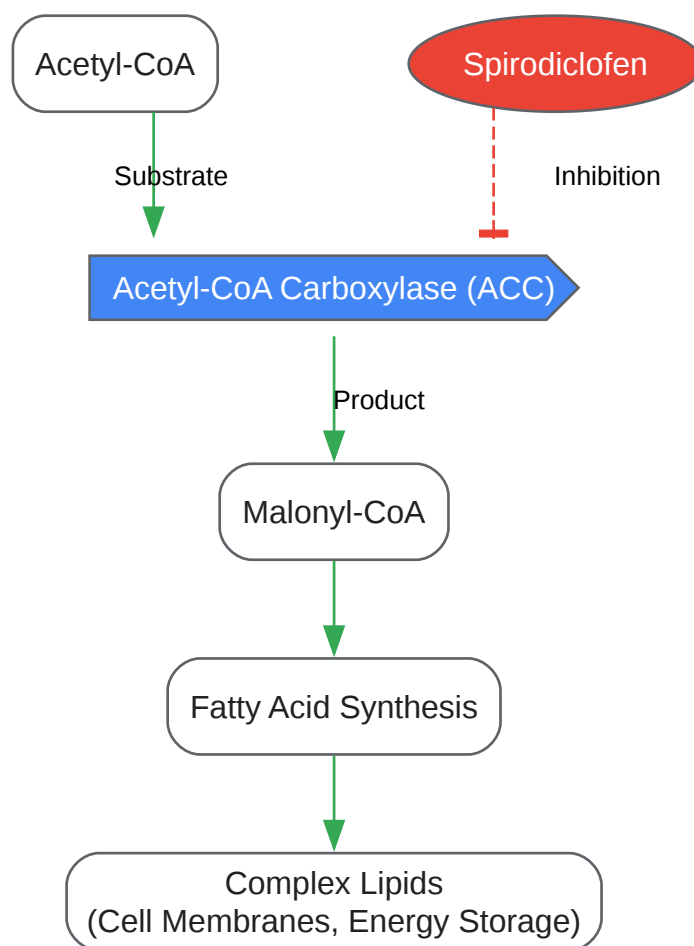
Mechanism of Action: Inhibition of Lipid Biosynthesis

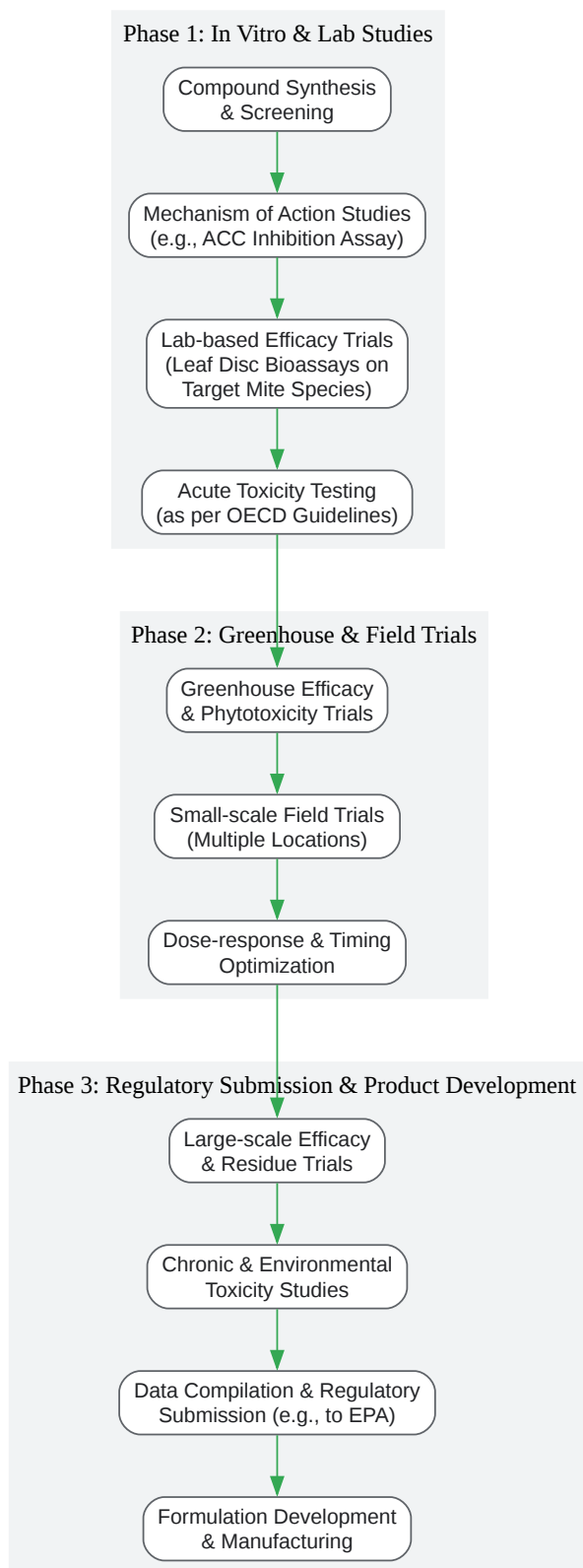
Spirodiclofen's primary mode of action is the disruption of lipid biosynthesis in mites.^[1] It specifically targets and inhibits the enzyme Acetyl-CoA Carboxylase (ACC).^[1] ACC is a critical enzyme that catalyzes the irreversible carboxylation of acetyl-CoA to produce malonyl-CoA, the rate-limiting step in the biosynthesis of fatty acids. By inhibiting ACC, Spirodiclofen effectively shuts down the production of essential lipids required for cell membrane integrity, energy storage, and development.^[1] This disruption of lipid metabolism leads to impaired growth,

development, and reproduction in mites, ultimately resulting in their death.[1] The primary targets of Spirodiclofen are the egg, larval, and nymphal stages of mites.[2]

Signaling Pathway Diagram

The following diagram illustrates the point of intervention of Spirodiclofen in the lipid biosynthesis pathway.





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References

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- 2. Frontiers | A toxicological assessment of Hericium erinaceus (Lion's mane) and Trametes versicolor (Turkey tail) mushroom powders [frontiersin.org]
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